

Navigating the Safe Handling of 2-Hydroxy-5-methoxybenzaldehyde: A Technical Guide

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Compound of Interest

Compound Name:	2-Hydroxy-5-methoxybenzaldehyde
Cat. No.:	B1199172

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety and handling precautions for **2-Hydroxy-5-methoxybenzaldehyde** (CAS No. 672-13-9), a key intermediate in various synthetic pathways. Adherence to these guidelines is crucial to ensure the safety of laboratory personnel and the integrity of research outcomes. This document outlines the hazardous properties, personal protective measures, emergency procedures, and the experimental basis for these recommendations.

Hazard Identification and Classification

2-Hydroxy-5-methoxybenzaldehyde is classified as a hazardous chemical. The primary hazards are skin irritation, serious eye irritation, and potential respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

GHS Classification:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Physicochemical and Toxicological Data

A summary of the key quantitative data for **2-Hydroxy-5-methoxybenzaldehyde** is presented below for easy reference and comparison.

Table 1: Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₈ H ₈ O ₃	[3][5]
Molecular Weight	152.15 g/mol	[3]
Melting Point	4 °C (lit.)	[5][6]
Boiling Point	248 °C	[7]
Flash Point	113 °C (235.4 °F) - closed cup	[5][8]
Density	1.219 g/mL at 25 °C (lit.)	[5][8]
Vapor Pressure	0.016 mmHg at 25 °C	[7]
Solubility	Slightly soluble in water	[7]

Table 2: Toxicological Data

Test	Species	Route	Result	Reference
LD50 (Lethal Dose 50)	Mouse	Intraperitoneal	125 mg/kg	[6]
LD50 (Lethal Dose 50)	Rat	Oral	3,300 mg/kg (OECD Test Guideline 401)	[4]
LD50 (Lethal Dose 50)	Rabbit	Dermal	> 5,010 mg/kg	[4]

Experimental Protocols for Hazard Assessment

The hazard classifications of **2-Hydroxy-5-methoxybenzaldehyde** are based on standardized experimental protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD).

Acute Oral Toxicity (OECD Test Guideline 401)

This guideline, though now largely replaced by alternative methods, provides a basis for understanding acute oral toxicity data. The test involves the oral administration of the substance in graduated doses to several groups of experimental animals, typically rodents.[4] Observations of effects and mortality are made over a set period. The LD50, the statistically derived single dose that can be expected to cause death in 50% of the animals, is then calculated.[4] Key steps in the protocol include:

- **Test Animals:** Healthy, young adult rodents of a commonly used laboratory strain are selected. Animals are acclimatized to the laboratory conditions before the study.[4]
- **Dosage:** The substance is administered in a single dose by gavage. At least three dose levels are typically used, with the aim of identifying a dose that causes no mortality and one that causes 100% mortality.[4]
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days after administration.[4]

- Pathology: A gross necropsy is performed on all animals at the end of the observation period.[4]

Skin Irritation (Based on OECD Test Guideline 404 & 439)

The "Causes skin irritation (Category 2)" classification is determined through in vivo or in vitro testing.

- In Vivo (OECD 404): A single dose of the test substance is applied to a small area of the skin of an animal, typically a rabbit.[9][10] The treated area is observed for signs of erythema (redness) and edema (swelling) at specific intervals.[10] The severity of these reactions is scored and used to classify the substance.[10]
- In Vitro (OECD 439): This method uses reconstructed human epidermis (RhE) models to assess skin irritation, avoiding the use of live animals.[1][7] The test chemical is applied to the surface of the RhE tissue. Cell viability is then measured, typically using an MTT assay. A reduction in cell viability below a certain threshold indicates that the chemical is an irritant.[1][2]

Serious Eye Irritation (Based on OECD Test Guideline 405)

The "Causes serious eye irritation (Category 2A)" classification is determined by applying the test substance to the eye of an animal, usually a rabbit. The protocol involves:

- Application: A single dose of the substance is applied into the conjunctival sac of one eye.[3][11] The other eye serves as a control.[11]
- Observation: The eyes are examined at specific intervals (e.g., 1, 24, 48, and 72 hours) for effects on the cornea, iris, and conjunctiva.[3]
- Scoring: Lesions are scored according to a standardized system to determine the level of irritation.[11] The reversibility of the effects is also assessed.[3]

Flash Point Determination

The flash point is determined using a closed-cup method, such as the Pensky-Martens closed cup tester (ASTM D93) or a similar standard.[8][12] The general procedure involves:

- Heating: The substance is heated in a closed cup at a controlled rate.[12]
- Ignition Source: A small flame is periodically introduced into the vapor space above the liquid.[12]
- Flash Point: The flash point is the lowest temperature at which the vapors ignite to produce a flash.[12][13][14]

Safe Handling and Storage

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling **2-Hydroxy-5-methoxybenzaldehyde**. The following PPE is mandatory:

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[2] Eye protection must be tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).[2][7]
- Skin Protection: Handle with gloves that have been inspected prior to use.[2] Wear appropriate protective clothing to prevent skin exposure.[7]
- Respiratory Protection: Use in a well-ventilated area.[7][11] If dust or aerosols may be generated, a NIOSH-approved respirator with an appropriate cartridge is required.[8]

Handling Procedures

- Avoid contact with skin, eyes, and clothing.[7]
- Do not breathe dust, fume, gas, mist, vapors, or spray.[1]
- Wash hands thoroughly after handling.[1][7]
- Use only outdoors or in a well-ventilated area.[1]

- Keep away from incompatible materials such as strong oxidizing agents and strong bases.[1]
[7]

Storage

- Store in a tightly closed container.[7]
- Keep in a dry, cool, and well-ventilated place.[1][7]
- Store away from heat, sparks, and flame.[7]

Emergency Procedures

First-Aid Measures

- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[1][4][7] If not breathing, give artificial respiration.[7] Seek medical attention.[2][7]
- Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes.[1][7] Get medical aid if irritation develops and persists.[4]
[7]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[2][4][7] Immediately call a poison center or doctor.[2]
- Ingestion: Do NOT induce vomiting.[7] Never give anything by mouth to an unconscious person.[2][7] Rinse mouth with water and drink 2-4 cupfuls of milk or water.[7] Seek medical attention.[2][7]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2][4]
- Specific Hazards: Emits toxic fumes under fire conditions.[4]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[1][2][7]

Accidental Release Measures

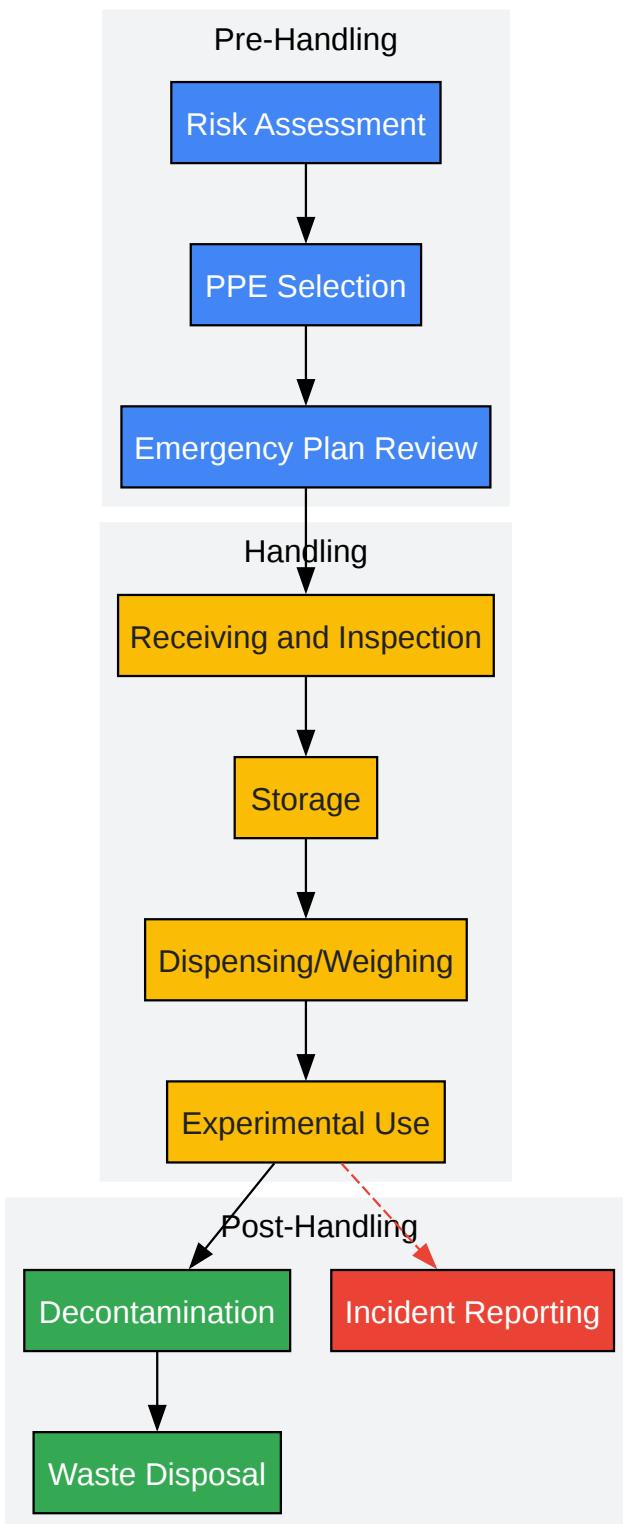
- Personal Precautions: Use personal protective equipment.[1][2] Ensure adequate ventilation. [1][2] Avoid dust formation.[2]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[10]
- Methods for Containment and Cleaning Up: Absorb the spill with inert material (e.g., sand, silica gel, acid binder, universal binder, sawdust) and place it in a suitable, closed container for disposal.[1]

Visualized Workflows

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **2-Hydroxy-5-methoxybenzaldehyde** from receipt to disposal.

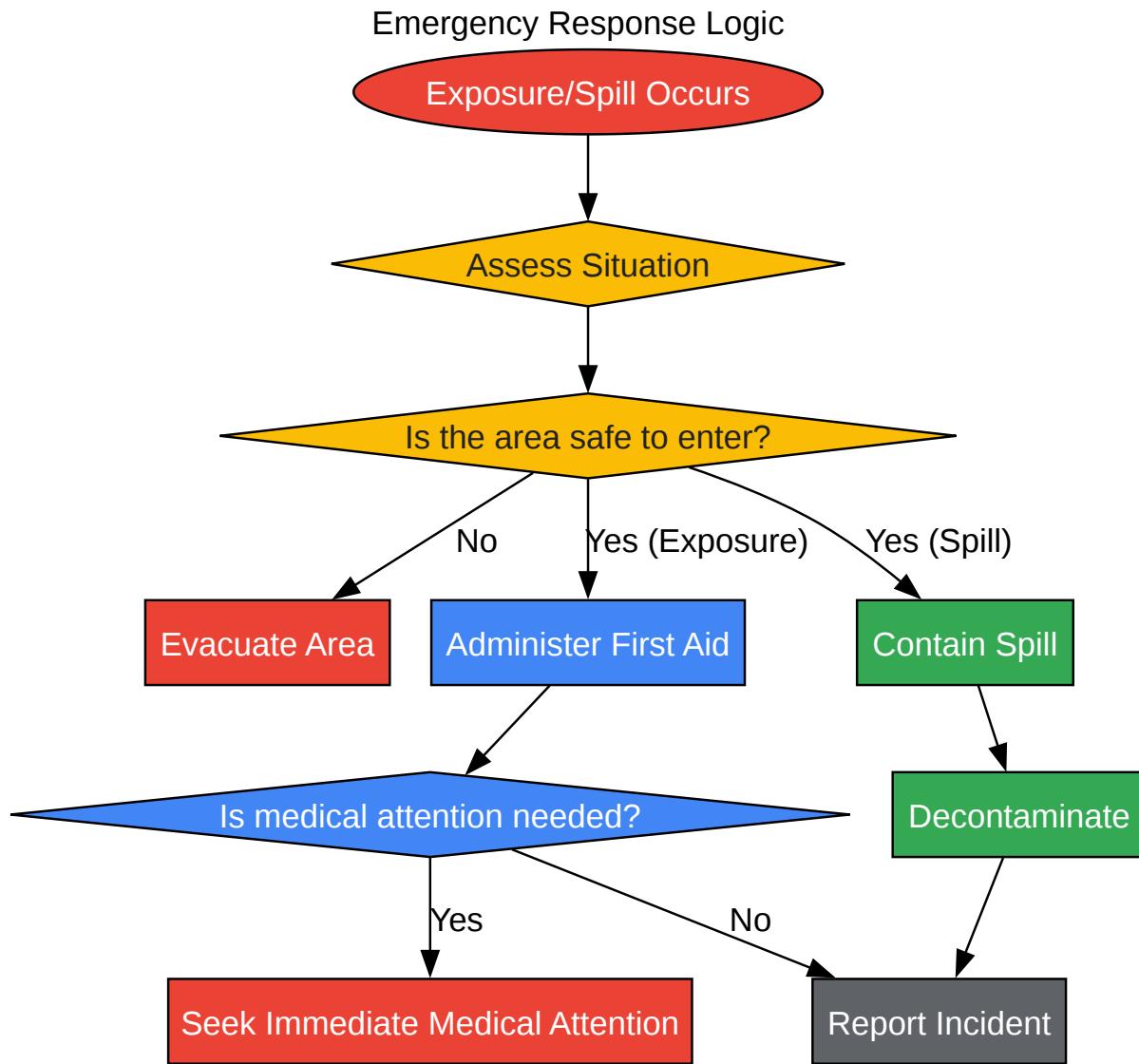
Safe Handling Workflow for 2-Hydroxy-5-methoxybenzaldehyde

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Caption: Logical workflow for safe handling of **2-Hydroxy-5-methoxybenzaldehyde**.

Emergency Response Logic

This diagram outlines the decision-making process in the event of an exposure or spill.



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